

N-(2-Hydroxyethyl)piperazine-d4 solubility in aqueous and organic solvents

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Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)piperazine-d4

Cat. No.: B565388

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Solubility Profile of N-(2-Hydroxyethyl)piperazine-d4: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **N-(2-Hydroxyethyl)piperazine-d4** in various aqueous and organic solvents. Due to the limited availability of specific quantitative solubility data for the deuterated form, this document utilizes data from its non-deuterated counterpart, N-(2-Hydroxyethyl)piperazine. The solubility characteristics are expected to be nearly identical, as deuterium substitution typically has a negligible effect on this physical property.

Solubility Data Summary

The solubility of N-(2-Hydroxyethyl)piperazine has been evaluated in a range of common laboratory solvents. The compound exhibits high polarity, rendering it miscible with water and soluble in several polar organic solvents. Its solubility is more limited in non-polar organic solvents. A summary of the available quantitative and qualitative solubility data is presented in the table below.

Solvent	Solubility	Temperature (°C)	Notes
Aqueous Solvents			
Water	Miscible[1][2][3][4]	Not Specified	Fully soluble in all proportions.
Organic Solvents			
Methanol	Slightly Soluble[1][5]	Not Specified	
Ethanol	Soluble[5]	Not Specified	
Acetone	Soluble[5]	Not Specified	
Chloroform	Slightly Soluble[1][5]	Not Specified	
Ether	Soluble[5]	Not Specified	
Benzene	Soluble[5]	Not Specified	

Experimental Protocol for Solubility Determination

The following is a standard protocol for determining the solubility of a compound such as **N-(2-Hydroxyethyl)piperazine-d4** in various solvents. This method is based on the principle of reaching equilibrium between the dissolved and undissolved solute.

Materials:

- **N-(2-Hydroxyethyl)piperazine-d4**
- Selected solvents (e.g., water, ethanol, methanol, etc.)
- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge

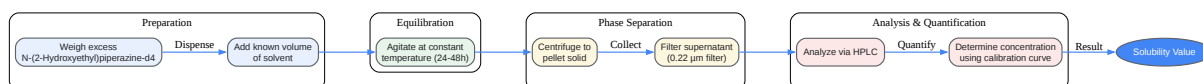
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm)

Procedure:

- **Preparation of Stock Solutions:** Prepare a stock solution of **N-(2-Hydroxyethyl)piperazine-d4** in a solvent in which it is freely soluble (e.g., water) at a known concentration. This will be used for creating a calibration curve.
- **Sample Preparation:** Add an excess amount of **N-(2-Hydroxyethyl)piperazine-d4** to a known volume of the test solvent in a series of vials.
- **Equilibration:** Tightly cap the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25 °C). Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.
- **Sample Analysis:** Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed. Filter the aliquot through a 0.22 μm syringe filter.
- **Quantification:** Analyze the filtered supernatant using a validated analytical method, such as HPLC, to determine the concentration of the dissolved **N-(2-Hydroxyethyl)piperazine-d4**. A calibration curve prepared from the stock solution should be used for accurate quantification.
- **Solubility Calculation:** The determined concentration represents the solubility of the compound in the specific solvent at the tested temperature.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **N-(2-Hydroxyethyl)piperazine-d4**.



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